

Pefloxacin Mesylate Dihydrate norfloxacin metabolite comparison

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Compound Focus: Pefloxacin Mesylate Dihydrate

CAS No.: 149676-40-4

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Basic Properties and Mechanism of Action

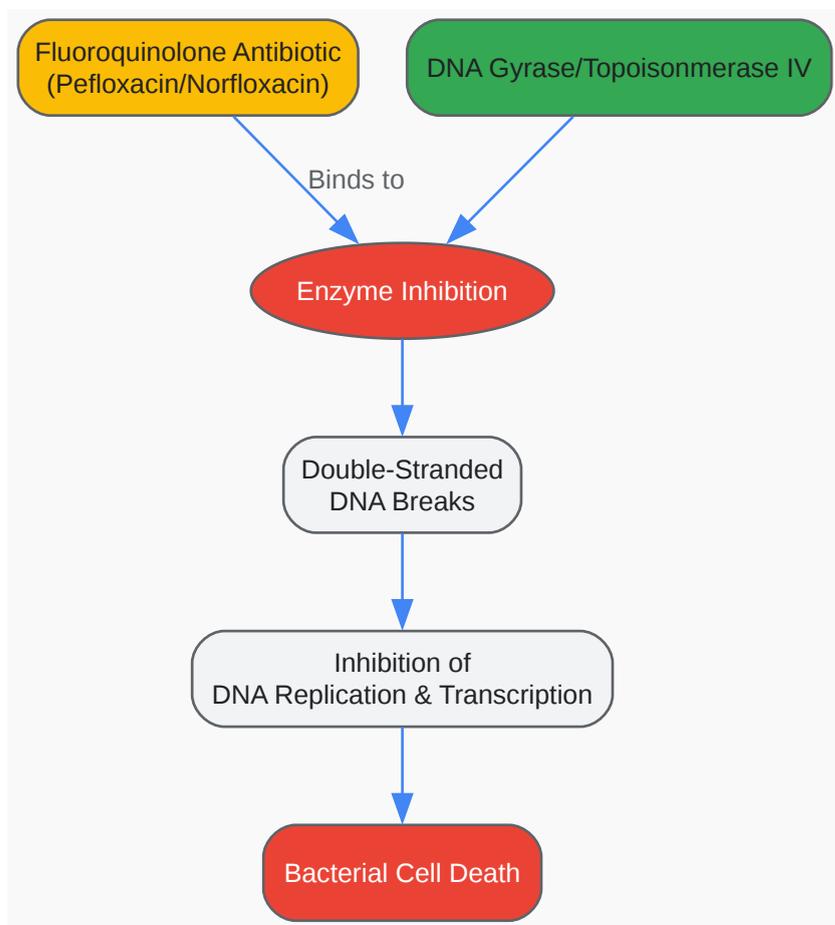
The table below summarizes the core characteristics of **Pefloxacin Mesylate Dihydrate** and Norfloxacin, highlighting their similarities and key differences.

Feature	Pefloxacin (as Mesylate Dihydrate)	Norfloxacin
Chemical Relationship	Analog of Norfloxacin [1] [2]	Parent compound [1] [2]
Molecular Formula	$C_{18}H_{28}FN_3O_8S$ [3] [2] [4]	$C_{16}H_{18}FN_3O_3$ [5]
Molecular Weight	465.49 g/mol [3] [4]	319.33 g/mol [5]
Approval Status	Not US-approved; approved in other countries (e.g., France) [5] [2]	Information not provided in search results

Feature	Pefloxacin (as Mesylate Dihydrate)	Norfloxacin
Mechanism of Action	Inhibits bacterial DNA gyrase (primary target in gram-negative) and Topoisomerase IV (primary target in gram-positive) [5] [1] [2]	Information not provided in search results
Primary Metabolite	Norfloxacin is a primary metabolite of Pefloxacin [5]	Not applicable
Solubility	50 mg/mL in water [1]	Information not provided in search results

A key relationship to note is that **Norfloxacin is a primary metabolite of Pefloxacin** [5]. This means that after administration, the body converts a portion of Pefloxacin into Norfloxacin, which also contributes to the antibacterial effect. The Mesylate Dihydrate form of Pefloxacin is a salt designed to improve the compound's solubility and stability for pharmaceutical use [1] [2].

The following diagram illustrates the shared, primary mechanism of action by which these fluoroquinolones exert their antibacterial effect.



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Comparative Experimental Data

A direct comparative study was found that evaluated the toxicity of these antibiotics on the Achilles tendon in a rat model. The key findings are summarized below.

Parameter	Control Group	Pefloxacin Group	Norfloxacin Group	Ciprofloxacin Group
Elastic Modulus	Significantly higher	Significantly lower (p<0.01)	Significantly lower (p<0.05)	Not significantly different from control
Yield Force (YF)	Significantly higher	Significantly lower (p<0.01)	Significantly lower (p<0.05)	Significantly lower (p<0.001)

Parameter	Control Group	Pefloxacin Group	Norfloxacin Group	Ciprofloxacin Group
Ultimate Tensile Force (UTF)	Significantly higher	Significantly lower (p<0.01)	Significantly lower (p<0.05)	Significantly lower (p<0.001)
Histopathological Observations	-	Hyaline & Myxomatous degeneration	-	Hyaline & Myxomatous degeneration

Source: Olcay et al. *J Toxicol Sci.* 2011 [6].

Experimental Protocol:

- **Subjects:** Wistar rats.
- **Groups:** One untreated control group and four parallel treatment groups.
- **Dosage and Administration:**
 - **Pefloxacin mesylate dihydrate:** 40 mg/kg [6]
 - **Norfloxacin:** 40 mg/kg [6]
 - **Ciprofloxacin:** 50 mg/kg [6]
 - **Ofloxacin:** 20 mg/kg (data not fully shown in table above) [6]
 - All compounds were administered by oral gavage twice daily for three consecutive weeks [6].
- **Analysis:**
 - **Biomechanical Testing:** After 6 weeks, Achilles tendon specimens were collected and tested using a computer-monitored tensile testing machine to measure mechanical properties [6].
 - **Histopathological Examination:** Tendons were examined microscopically for structural abnormalities [6].

Conclusion of the Study: The findings revealed significant deterioration of biomechanical parameters following fluoroquinolone exposure. The study indicated **significantly higher biomechanical toxicity for ciprofloxacin and pefloxacin** compared to the others tested [6].

Key Takeaways for Researchers

- **Metabolic Link:** The metabolism of Pefloxacin to Norfloxacin is a critical consideration for pharmacokinetic studies, as the activity of Pefloxacin in vivo is partly due to its active metabolite [5].
- **Tendon Toxicity Risk:** Both Pefloxacin and Norfloxacin can significantly weaken tendon structure in this animal model, with Pefloxacin showing a more pronounced effect on biomechanical properties

[6]. This aligns with a known class side effect of fluoroquinolones.

- **Research Use: Pefloxacin Mesylate Dihydrate** is commercially available as a research tool for studying antibiotic action, cytotoxicity, and for use as an analytical reference standard [1] [3] [4].

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References

1. 149676-40-4 Pefloxacin [sigmaaldrich.com]
2. | CAS#:149676-40-4 | Chemsrvc Pefloxacin mesylate dihydrate [chemsrc.com]
3. | CAS 149676-40-4 | SCBT - Santa... Pefloxacin mesylate dihydrate [scbt.com]
4. | CAS No: 149676-40-4 Pefloxacin Mesylate Dihydrate [cleanchemlab.com]
5. : Uses, Interactions, Mechanism of Action | DrugBank Online Pefloxacin [go.drugbank.com]
6. Oral toxicity of pefloxacin , norfloxacin , ofloxacin and ciprofloxacin... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Pefloxacin Mesylate Dihydrate norfloxacin metabolite comparison].

Smolecule, [2026]. [Online PDF]. Available at:

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